

In-Depth Technical Guide: Dimethyl (2-Oxononyl)phosphonate-d15

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Compound of Interest

Compound Name:	Dimethyl (2-Oxononyl)phosphonate-d15
Cat. No.:	B565110

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This technical guide provides a comprehensive overview of the chemical properties, potential synthetic routes, and research applications of **Dimethyl (2-Oxononyl)phosphonate-d15**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Chemical Properties

Dimethyl (2-Oxononyl)phosphonate-d15 is the deuterated form of Dimethyl (2-Oxononyl)phosphonate, where 15 hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it a valuable tool in various analytical and research applications, particularly in mass spectrometry-based studies.

Quantitative Data Summary

For comparative purposes, the following table summarizes the key chemical properties of both **Dimethyl (2-Oxononyl)phosphonate-d15** and its non-deuterated analog.

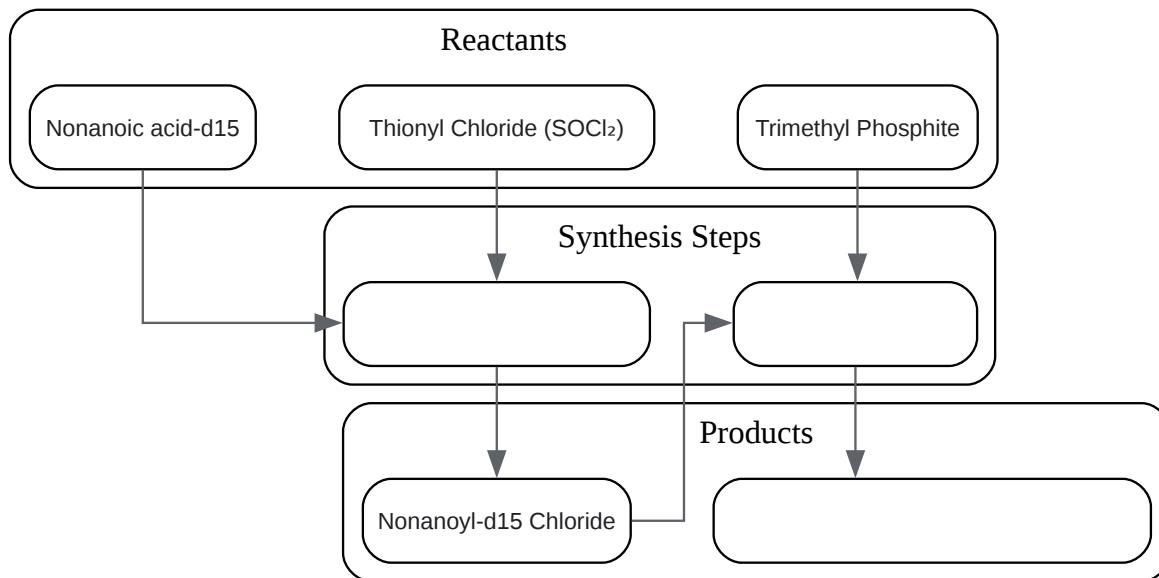
Property	Dimethyl (2-Oxononyl)phosphonate-d15	Dimethyl (2-Oxononyl)phosphonate
CAS Number	1215800-33-1[1]	37497-25-9[2][3]
Molecular Formula	C ₁₁ H ₈ D ₁₅ O ₄ P[1]	C ₁₁ H ₂₃ O ₄ P[2][3]
Molecular Weight	265.36 g/mol [1]	250.27 g/mol [2][3]
Accurate Mass	265.23[1]	250.13300[2]
Appearance	-	Yellow Liquid[2] or white to light yellow crystal powder[4]
Boiling Point	-	330.2°C at 760 mmHg[2]
Flash Point	-	167.2°C[2]
Density	-	1.025 g/cm ³ [2]
SMILES	O=P(CC(C([2H])([2H])C([2H])([2H])C([2H])([2H])C([2H])([2H])C([2H])([2H])C([2H])([2H])C([2H])([2H])=O)(OC)OC[1]	CCCCCCCC(=O)CP(=O)(OC)OC[2]
InChI	InChI=1S/C11H23O4P/c1-4-5-6-7-8-9-11(12)10-16(13,14-2)15-3/h4-10H2,1-3H3/i1D3,4D2,5D2,6D2,7D2,8D2,9D2[1]	-

Experimental Protocols & Synthesis

While specific experimental protocols for the synthesis of **Dimethyl (2-Oxononyl)phosphonate-d15** are not readily available in the public domain, a plausible synthetic route can be conceptualized based on established methods for synthesizing β -keto phosphonates. The Arbuzov reaction is a common method for forming carbon-phosphorus bonds.

A potential synthesis could involve the reaction of a deuterated acyl chloride (nonanoyl-d15 chloride) with a phosphite, such as trimethyl phosphite.

Proposed Synthetic Workflow



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Caption: Proposed synthesis of **Dimethyl (2-Oxononyl)phosphonate-d15**.

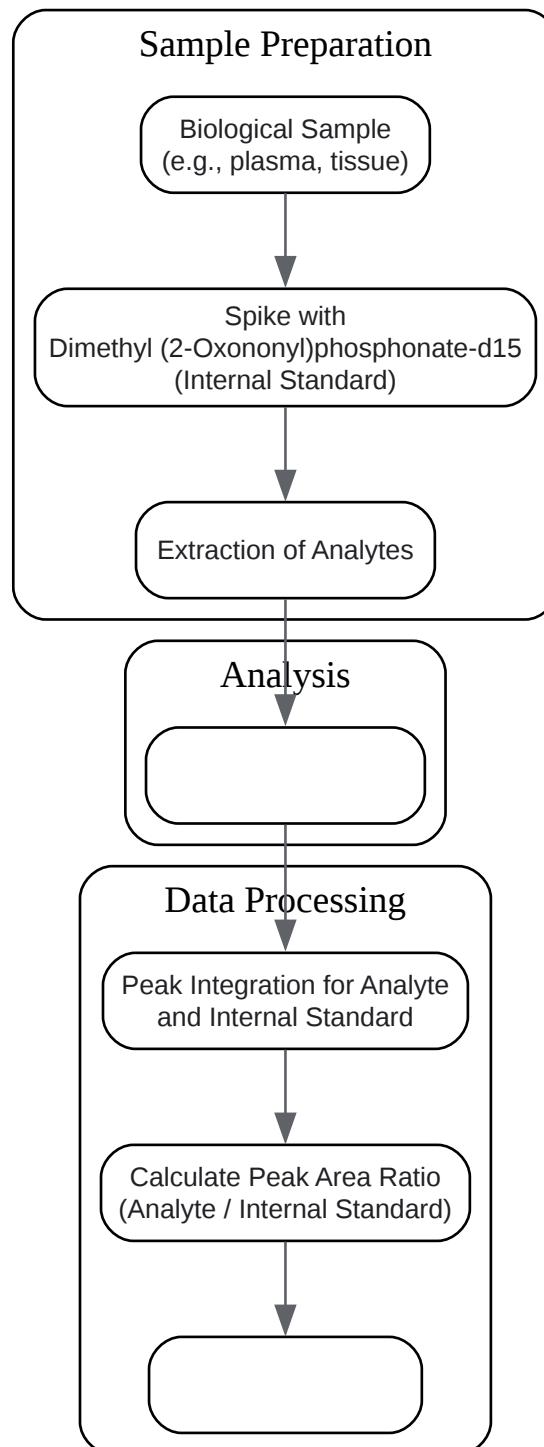
Research Applications and Signaling Pathways

Phosphonates are recognized for their role as enzyme inhibitors and are used in the development of pharmaceuticals and agrochemicals.^[5] The deuterated nature of **Dimethyl (2-Oxononyl)phosphonate-d15** makes it particularly useful as an internal standard in quantitative mass spectrometry. This allows for the precise measurement of the non-deuterated analog in complex biological samples.

While no specific signaling pathways involving **Dimethyl (2-Oxononyl)phosphonate-d15** have been documented, its structural similarity to intermediates in fatty acid metabolism suggests potential interactions with enzymes in these pathways. Further research would be required to elucidate any specific biological activity.

Use as an Internal Standard in Quantitative Analysis

The following diagram illustrates the workflow for using **Dimethyl (2-Oxononyl)phosphonate-d15** as an internal standard in a typical quantitative analysis experiment.



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Caption: Workflow for use as an internal standard in quantitative analysis.

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